

Technical Support Center: Improving the Light Fastness of Disperse Orange 37

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Orange 37

Cat. No.: B082867

[Get Quote](#)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers in improving the light fastness of fabrics dyed with C.I. **Disperse Orange 37**.

Frequently Asked Questions (FAQs)

Q1: What is **Disperse Orange 37**, and why is its light fastness a concern?

Disperse Orange 37 is an azo disperse dye used for dyeing hydrophobic fibers like polyester. Azo dyes are known for their vibrant shades, but their molecular structure, which contains an azo group ($-N=N-$), can be susceptible to degradation upon exposure to ultraviolet (UV) radiation and visible light. This degradation, primarily through photo-oxidation, breaks down the chromophore (the part of the molecule responsible for color), leading to fading.^{[1][2][3]} Improving its light fastness is crucial for applications where the dyed fabric will have prolonged exposure to light, such as in automotive interiors, outdoor textiles, and apparel.^[1]

Q2: What are the primary factors that influence the light fastness of **Disperse Orange 37**?

Several factors can affect the light fastness of fabrics dyed with **Disperse Orange 37**:

- **Dye Concentration:** Deeper shades generally exhibit better light fastness.^{[1][4]} This is because at higher concentrations, dye molecules can form larger aggregates on the fiber, which reduces the surface area of individual molecules exposed to light and air, thereby lowering the probability of photo-oxidation.^{[4][5]}

- **Presence of Unfixed Dye:** Dye particles that are not fully diffused and fixed within the polyester fiber, but are instead loosely adhering to the surface, are highly prone to fading.[6]
- **Dyeing Process Parameters:** The pH of the dyebath, dyeing temperature, and time all play a critical role. For disperse dyes, a weakly acidic dyebath (pH 4.5-5.5) is optimal for dye stability and exhaustion.[7][8]
- **Subsequent Heat Treatments:** High temperatures during post-dyeing processes like heat-setting can cause dye molecules to migrate to the fiber surface, a phenomenon known as thermal migration. This surface dye is less stable and reduces light fastness.
- **Finishing Chemicals:** The use of certain chemical finishes, particularly cationic softeners, can negatively impact the light fastness of disperse dyes.[4]

Q3: What are the main strategies to improve the light fastness of **Disperse Orange 37**?

The three main strategies are:

- **Application of UV Absorbers:** These compounds are applied to the fabric to preferentially absorb harmful UV radiation and dissipate it as less harmful thermal energy, thus protecting the dye molecules.
- **Thorough After-treatment (Reduction Clearing):** This is a critical step to remove unfixed disperse dye from the surface of the fibers after dyeing.
- **Optimization of the Dyeing Process:** Controlling dyeing parameters such as pH, temperature, and time ensures optimal dye penetration and fixation within the fiber structure.

Q4: Which types of UV absorbers are effective for disperse dyes on polyester?

Benzotriazole and benzophenone derivatives are two of the most common and effective classes of UV absorbers for improving the light fastness of dyed polyester. They can be applied during the dyeing process (exhaust method) or as a post-treatment.

Troubleshooting Guide

Issue / Observation	Potential Cause(s)	Recommended Solution(s)
Poor light fastness (rating < 4-5) after standard dyeing.	1. Unfixed dye on the fiber surface. 2. Sub-optimal dyeing pH. 3. Dyeing temperature/time was insufficient for full penetration.	1. Introduce a reduction clearing step after dyeing to strip surface dye. 2. Ensure the dyebath pH is maintained between 4.5 and 5.5 using an acetic acid buffer. 3. Verify that the high-temperature dyeing phase reaches 130°C and is held for at least 45-60 minutes.
Fading is still observed after applying a UV absorber.	1. Incorrect type or insufficient concentration of UV absorber. 2. Uneven application of the UV absorber.	1. Select a UV absorber specifically designed for disperse dyes on polyester (e.g., benzotriazole or benzophenone type). 2. Optimize the concentration, typically between 1.0 - 3.0% on the weight of the fabric (owf). 3. Ensure proper dispersion of the UV absorber in the bath for even application.
Color shade changes after heat-setting.	Thermal migration of the dye to the fiber surface.	1. Optimize the heat-setting temperature and time; avoid excessive heat. 2. Select dyes with higher sublimation fastness if possible. 3. Ensure a thorough reduction clearing was performed before heat-setting.
Light fastness decreases after applying a softener.	The chemical nature of the softener (especially cationic types) is interacting negatively with the dye.	1. Select non-ionic or weakly cationic softeners that are tested and known to have a minimal impact on light fastness. 2. Always test the

effect of any finishing agent on the light fastness of the final shade.

Quantitative Data on Light Fastness Improvement

While specific data for **Disperse Orange 37** is limited in publicly available literature, the following table provides representative data for azo disperse dyes on polyester, illustrating the expected improvements with different treatments. The light fastness is rated on the ISO Blue Wool Scale (1-8, where 8 is the highest fastness).

Treatment	Typical Light Fastness Rating (Azo Disperse Dye)	Notes
Standard Dyeing (No After-treatment)	4	Baseline light fastness without any specific improvement steps.
Standard Dyeing + Reduction Clearing	4-5	Improvement is due to the effective removal of unstable surface dye.
Dyeing with UV Absorber (2% owf)	5	The UV absorber provides a protective effect against photodegradation.
Dyeing with UV Absorber + Reduction Clearing	5-6	The combination of removing surface dye and adding UV protection provides the most significant improvement.

Note: These values are illustrative and actual results can vary based on dye concentration, fabric type, and specific process conditions.

Experimental Protocols & Methodologies

Protocol 1: High-Temperature Exhaust Dyeing of Polyester

This protocol describes a standard laboratory procedure for dyeing polyester fabric with **Disperse Orange 37**.

- Dyebath Preparation:
 - Set the dyebath with a liquor ratio of 10:1 (10 mL of water for every 1g of fabric).
 - Add a dispersing agent (e.g., 1 g/L).
 - Add acetic acid to adjust the dyebath pH to 4.5-5.5.
 - Prepare a stock solution of **Disperse Orange 37** by pasting the dye with a small amount of dispersing agent and adding warm water. Add the required amount of this solution to the dyebath (e.g., for a 1% on weight of fabric dyeing).
- Dyeing Procedure:
 - Introduce the pre-wetted polyester fabric into the dyebath at 60°C.
 - Raise the temperature to 130°C at a rate of 2°C per minute.
 - Hold the temperature at 130°C for 45-60 minutes to ensure full dye penetration and fixation.
 - Cool the dyebath down to 70°C.
 - Rinse the fabric thoroughly with warm and then cold water.

Protocol 2: Reduction Clearing After-treatment

This crucial post-dyeing treatment removes unfixed surface dye.

- Prepare the Reduction Clearing Bath:
 - Use a liquor ratio of 10:1.

- Add 2 g/L sodium hydrosulfite (reducing agent).
- Add 2 g/L sodium hydroxide (alkali).
- Treatment:
 - Treat the rinsed, dyed fabric in this bath at 70-80°C for 15-20 minutes.
- Final Steps:
 - Rinse the fabric thoroughly, first with hot water, then with cold water.
 - Neutralize the fabric with a weak solution of acetic acid (e.g., 1 g/L).
 - Dry the fabric.

Protocol 3: Application of UV Absorber by Exhaust Method

This protocol describes how to apply a UV absorber during the dyeing cycle.


- Dyebath Preparation:
 - Follow the steps in Protocol 1 for dyebath preparation.
 - Add the UV absorber (e.g., a benzotriazole derivative, 2% on weight of fabric) to the dyebath along with the other chemicals before adding the dye. Ensure the UV absorber is well-dispersed.
- Dyeing and Rinsing:
 - Proceed with the dyeing procedure as described in Protocol 1.
- After-treatment:
 - For best results, follow up with the Reduction Clearing procedure from Protocol 2.

Protocol 4: Light Fastness Testing (Based on ISO 105-B02)

This method determines the color fastness of textiles to an artificial light source representative of natural daylight.[\[6\]](#)


- Apparatus: A xenon arc lamp weathering tester is used.
- Reference Materials: A set of eight blue wool light fastness references (ISO 105-B02, grades 1-8) are used for comparison.[\[6\]](#)
- Procedure:
 - A specimen of the dyed fabric is mounted on a card, partially covered to leave an unexposed area for comparison.
 - The specimen and the blue wool references are simultaneously exposed to the light from the xenon arc lamp under controlled conditions of temperature and humidity.
 - The exposure continues until the contrast between the exposed and unexposed parts of the specimen is equal to a specific grade on the Grey Scale for Assessing Change in Colour.
- Assessment: The light fastness rating of the specimen is the number of the blue wool reference that shows a similar change in color (fading) as the test specimen.[\[6\]](#)

Visualizations

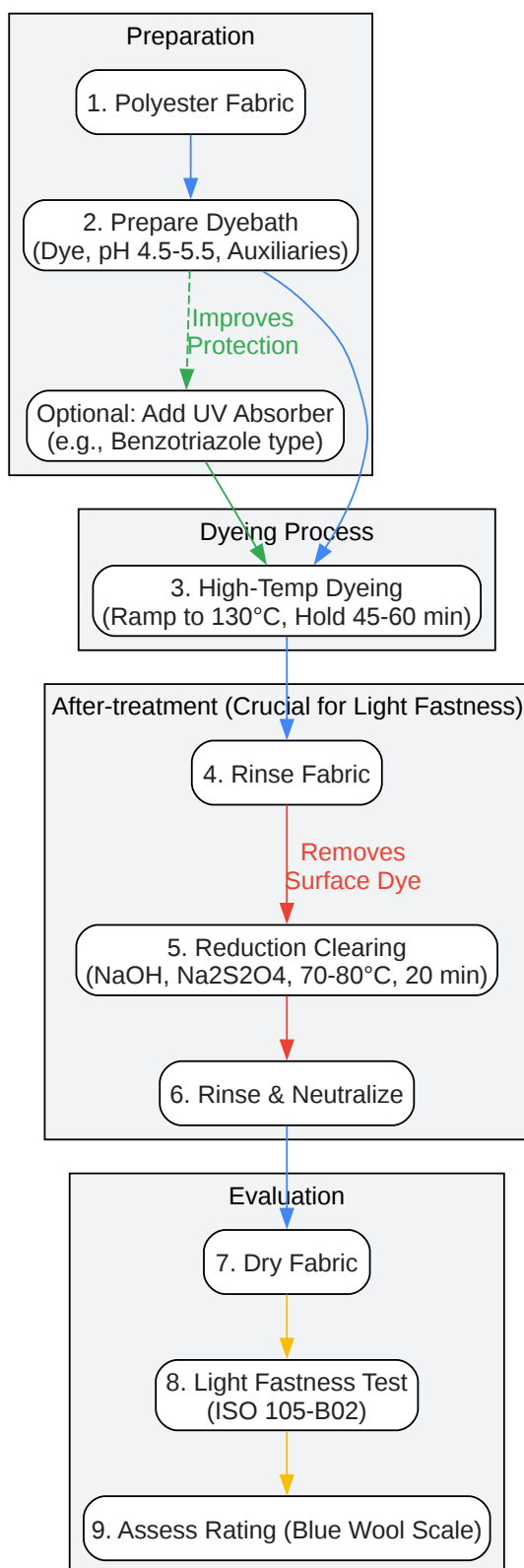

[Click to download full resolution via product page](#)

Caption: Experimental workflow for improving and evaluating the light fastness.

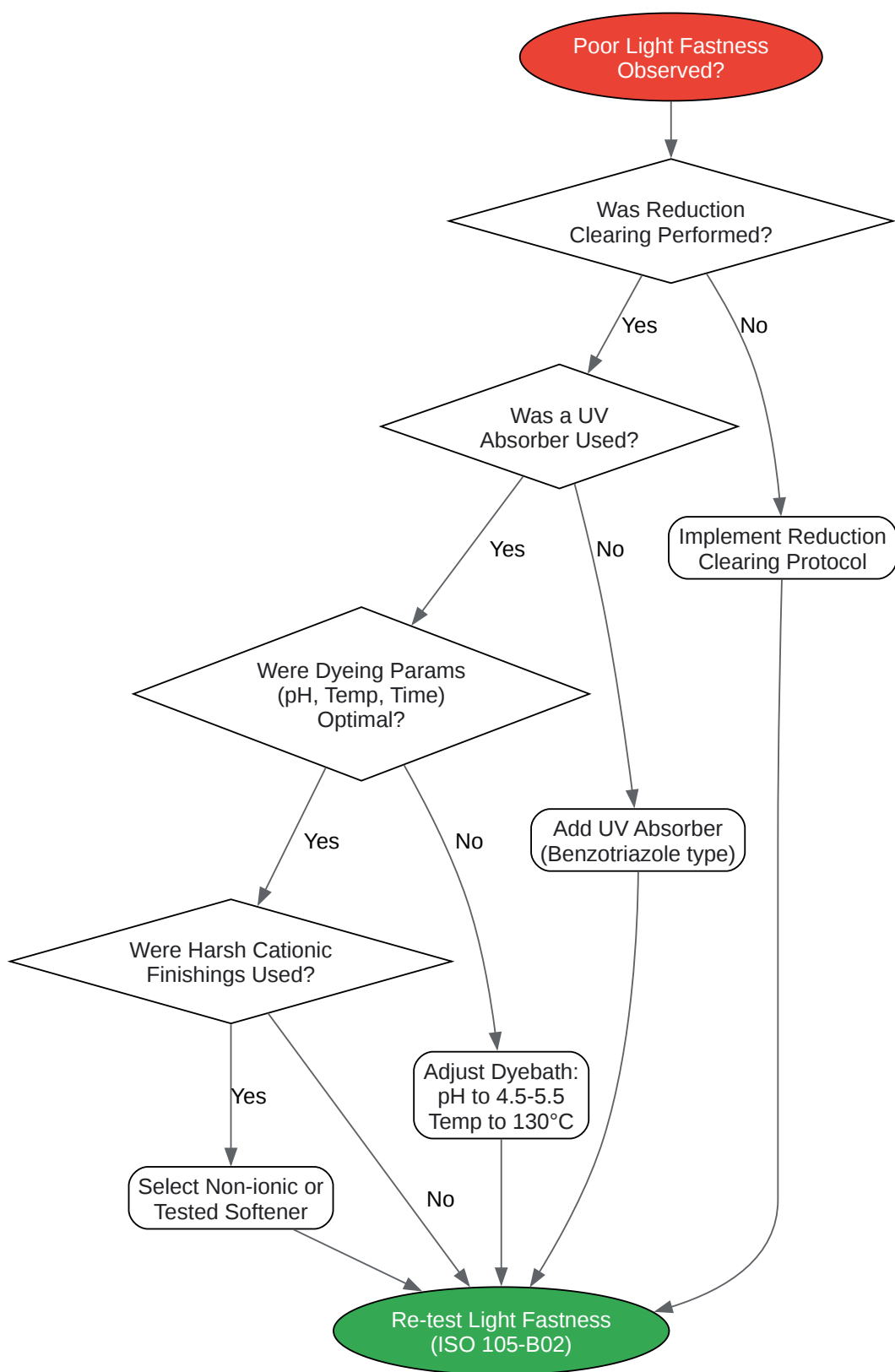

[Click to download full resolution via product page](#)

Caption: Troubleshooting logic for diagnosing poor light fastness.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. autumnchem.com [autumnchem.com]
- 2. Factors Affecting The Light Fastness Of Reactive Dyed Fabrics - Dyestuffs - News - Sinoever International Co.,Ltd [dyestuffscn.com]
- 3. How to improve the light fastness of textiles? [utstesters.com]
- 4. Factors Affecting The Light Fastness of Dyes And Improvement Methods - TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 5. researchgate.net [researchgate.net]
- 6. testtextile.com [testtextile.com]
- 7. p2infohouse.org [p2infohouse.org]
- 8. dl.edi-info.ir [dl.edi-info.ir]
- To cite this document: BenchChem. [Technical Support Center: Improving the Light Fastness of Disperse Orange 37]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b082867#improving-the-light-fastness-of-fabrics-dyed-with-disperse-orange-37\]](https://www.benchchem.com/product/b082867#improving-the-light-fastness-of-fabrics-dyed-with-disperse-orange-37)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com